

1,8-Dichloroanthraquinone: A Versatile Intermediate in Chemical Synthesis

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Compound of Interest

Compound Name: 1,8-Dichloroanthraquinone

Cat. No.: B031358

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Application Note

Introduction

1,8-Dichloroanthraquinone is a chlorinated derivative of anthraquinone that serves as a crucial building block in the synthesis of a wide array of functional organic molecules. Its reactive chlorine atoms at the 1 and 8 positions are susceptible to nucleophilic substitution, making it a valuable precursor for the synthesis of various dyes, pigments, and pharmaceutically active compounds. This document provides an overview of its applications, detailed experimental protocols for key transformations, and insights into the biological activities of its derivatives.

Chemical Properties

Property	Value	Reference
CAS Number	82-43-9	[1]
Molecular Formula	C ₁₄ H ₆ Cl ₂ O ₂	[1]
Molecular Weight	277.10 g/mol	[1]
Appearance	Yellow to orange crystalline solid	[2]
Melting Point	201.5-203 °C	[3]
Solubility	Slightly soluble in water.	[3]

Applications

1,8-Dichloroanthraquinone is a key intermediate in the following areas:

- **Dye and Pigment Synthesis:** It is a precursor for a range of vat and disperse dyes. The substitution of the chlorine atoms with various amino or phenoxy groups leads to compounds with specific chromophoric properties, suitable for dyeing textiles, plastics, and coatings.[4]
- **Pharmaceutical and Drug Development:** Derivatives of **1,8-dichloroanthraquinone** have shown significant potential as therapeutic agents, particularly in oncology. Amino-substituted anthraquinones derived from this intermediate have demonstrated cytotoxic activity against various cancer cell lines.[5][6][7] These compounds are known to act as DNA intercalating agents and inhibitors of topoisomerase II, crucial enzymes in DNA replication and repair.[7] Furthermore, some derivatives can induce apoptosis in cancer cells through the generation of reactive oxygen species (ROS) and activation of the JNK signaling pathway.[2][8]
- **Functional Materials:** The electron-accepting nature of the anthraquinone core, modified by the electron-withdrawing chlorine substituents, makes **1,8-dichloroanthraquinone** and its derivatives interesting candidates for research in organic electronics and materials science.[4]

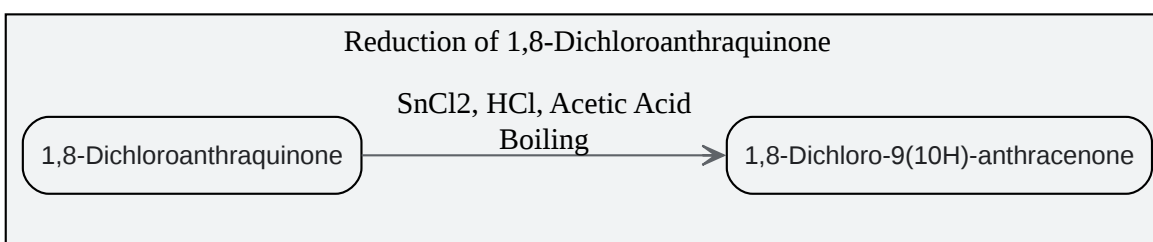
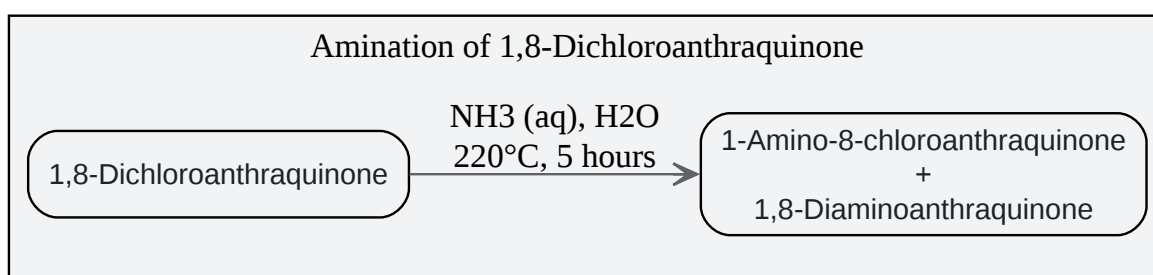
Experimental Protocols

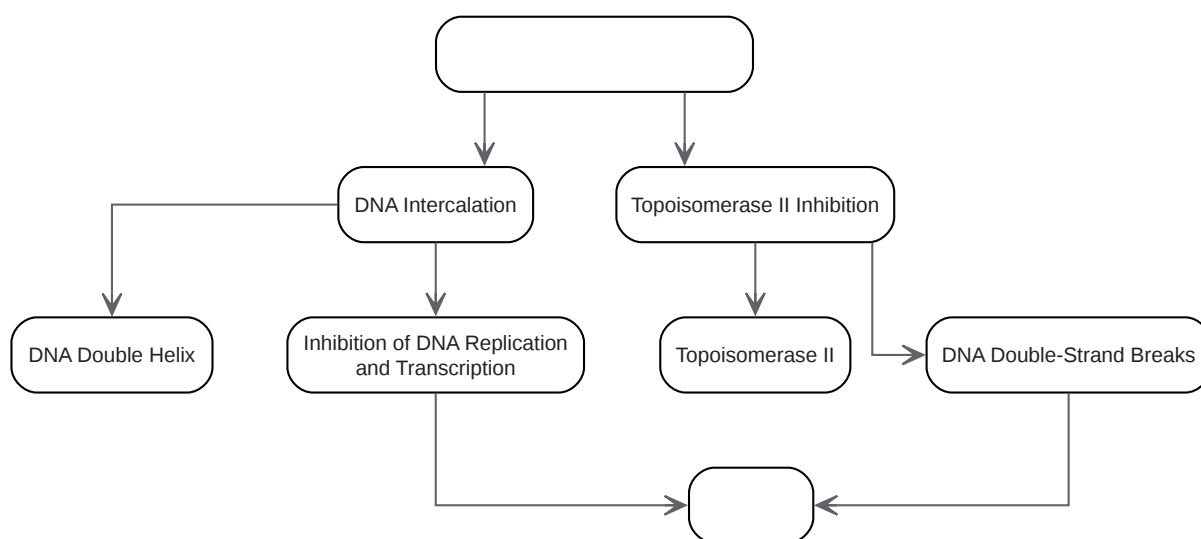
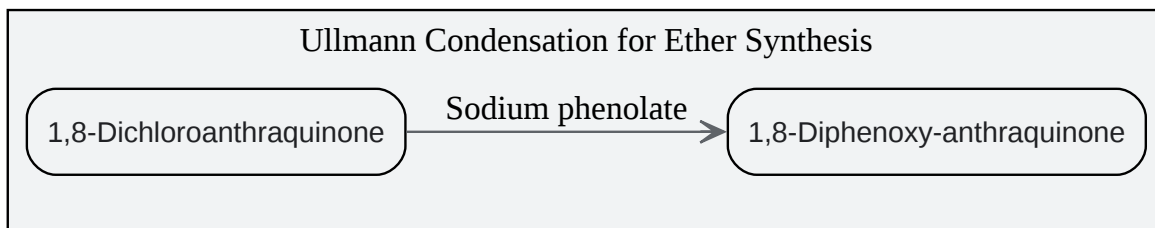
Synthesis of Pharmaceutically Active Intermediates

a) Synthesis of 1-Amino-8-chloroanthraquinone and 1,8-Diaminoanthraquinone

This protocol describes the nucleophilic substitution of the chlorine atoms of **1,8-dichloroanthraquinone** with ammonia to yield a mixture of 1-amino-8-chloroanthraquinone and 1,8-diaminoanthraquinone, which are valuable intermediates in the synthesis of antitumor agents.[9]

Reaction Scheme:





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